

physical properties of 2,5-Dichlorobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 2,5-Dichlorobenzenesulfonyl chloride

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An In-Depth Technical Guide to **2,5-Dichlorobenzenesulfonyl Chloride**

Authored by a Senior Application Scientist Introduction: A Core Building Block in Modern Synthesis

2,5-Dichlorobenzenesulfonyl chloride is a highly reactive organosulfur compound that serves as a pivotal intermediate in the landscape of chemical synthesis. Its strategic importance is primarily rooted in its bifunctional nature: the reactive sulfonyl chloride group and the substituted aromatic ring. This structure makes it an essential precursor for introducing the 2,5-dichlorobenzenesulfonyl moiety into a wide array of molecules.

For researchers and professionals in drug development and materials science, this reagent is indispensable for the synthesis of novel sulfonamides, a class of compounds renowned for their diverse biological activities, including well-established antibacterial properties.^{[1][2]} This guide provides a comprehensive technical overview of its core physical and chemical properties, analytical characterization, and safe handling protocols, grounded in field-proven insights to empower its effective and safe application in the laboratory.

Key Identifiers:

- CAS Number: 5402-73-3^{[1][3][4][5][6][7]}

- Molecular Formula: C₆H₃Cl₃O₂S[3][5][6]
- Synonyms: 2,5-Dichlorobenzene-1-sulfonyl Chloride, 2,5-Dichlorophenylsulfonyl Chloride[1][7]

Physicochemical Properties: A Quantitative Overview

Understanding the fundamental physical properties of **2,5-Dichlorobenzenesulfonyl chloride** is the first step toward its successful application. These parameters dictate the conditions required for storage, handling, and reaction setup. The data, consolidated from various authoritative sources, is presented below.

Property	Value	Source(s)
Molecular Weight	245.51 g/mol	[4][6]
Appearance	Beige crystalline powder or solid	[2]
Melting Point	36-39 °C (lit.)	[2][4][5]
Boiling Point	327.6 °C at 760 mmHg	[3]
Flash Point	>110 °C (>230 °F)	[3][4][5]
Refractive Index	1.581	[3]
Solubility	Soluble in Chloroform, DMSO	[7]

The relatively low melting point is a critical practical consideration. It means that depending on the ambient laboratory temperature, the compound may exist as a solid or a low-melting liquid, which influences how it is weighed and transferred. Its solubility in common organic solvents like chloroform facilitates its use in a wide range of reaction media.

Molecular Structure and Spectroscopic Signature

Accurate identification of **2,5-Dichlorobenzenesulfonyl chloride** is paramount for ensuring the integrity of any synthetic procedure. Spectroscopic methods provide a definitive fingerprint

of the molecule.

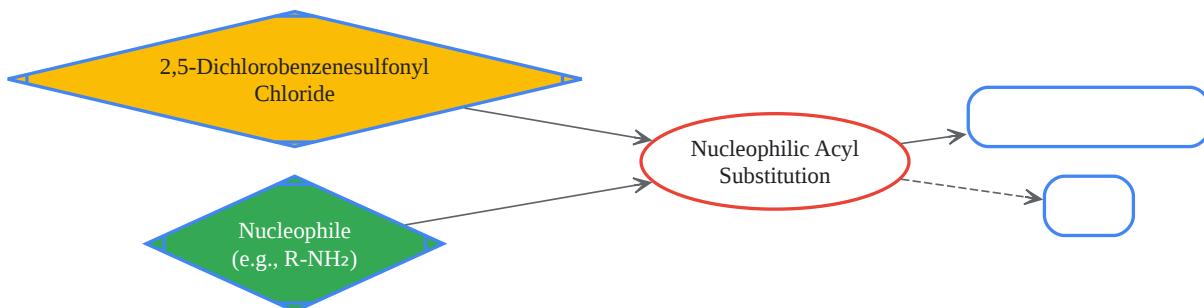
Caption: Molecular structure of **2,5-Dichlorobenzenesulfonyl chloride**.

- ^1H NMR Spectroscopy: The proton NMR spectrum is characteristic of a 1,2,4-trisubstituted benzene ring. One would expect to see three distinct signals in the aromatic region (typically 7.5-8.2 ppm). The proton at C6 will likely appear as a doublet, the proton at C3 as a doublet of doublets, and the proton at C4 as a doublet, with coupling constants dictated by their ortho and meta relationships. For instance, spectra recorded in CDCl_3 show distinct multiplets around 8.13, 7.63, and 7.59 ppm.[8][9]
- IR Spectroscopy: Infrared analysis is invaluable for confirming the presence of the sulfonyl chloride functional group. This group gives rise to two very strong and characteristic asymmetric and symmetric stretching bands for the S=O bonds, typically found in the regions of $1410\text{-}1370\text{ cm}^{-1}$ and $1204\text{-}1166\text{ cm}^{-1}$.[10] Additional bands corresponding to C-Cl and aromatic C-H stretching would also be present.
- Mass Spectrometry: The mass spectrum provides unequivocal proof of the molecular weight and elemental composition. A key feature is the distinctive isotopic pattern of the molecular ion peak. Due to the natural abundance of ^{35}Cl and ^{37}Cl isotopes, a molecule containing three chlorine atoms will exhibit a cluster of peaks (M, M+2, M+4, M+6) with a characteristic intensity ratio, confirming the presence of all three chlorine atoms.

Chemical Reactivity and Synthetic Utility

The synthetic utility of **2,5-Dichlorobenzenesulfonyl chloride** stems from the high electrophilicity of the sulfur atom. This makes it highly susceptible to nucleophilic attack, a property that is extensively exploited in organic synthesis.

The primary reaction is with nucleophiles such as amines and alcohols to form stable sulfonamides and sulfonate esters, respectively.[11] This reaction is the cornerstone of its application in medicinal chemistry.[1][2]



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Caption: General reaction pathway with a nucleophile.

A crucial aspect of its reactivity is its sensitivity to moisture. It readily hydrolyzes in the presence of water to form the corresponding 2,5-dichlorobenzenesulfonic acid.[11][12] This underscores the necessity for anhydrous reaction conditions and proper storage to maintain the reagent's integrity.

Protocol: Safe Handling and Storage

The corrosive and hazardous nature of **2,5-Dichlorobenzenesulfonyl chloride** necessitates strict adherence to safety protocols. It is classified as a substance that causes severe skin burns and eye damage and may cause respiratory irritation.[4][13][14][15]

Mandatory Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield are essential.[4][15]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat and appropriate clothing to prevent skin exposure are required.
- Respiratory Protection: Work must be conducted in a well-ventilated chemical fume hood. [13] If there is a risk of inhalation, a NIOSH/MSHA approved respirator should be used.[15]

Step-by-Step Handling Workflow:

- Preparation: Before handling, ensure the chemical fume hood is operational and all required PPE is correctly worn. Have spill control materials readily available.
- Dispensing: Carefully unseal the container under an inert atmosphere (e.g., argon or nitrogen) if possible, to minimize exposure to atmospheric moisture.[\[13\]](#) Weigh the required amount promptly and securely reseal the container.
- Reaction Setup: Add the reagent to the reaction vessel slowly and in a controlled manner, especially if the reaction is exothermic.
- Cleanup: Decontaminate any surfaces that may have come into contact with the chemical. Wash hands thoroughly after handling.
- Waste Disposal: Dispose of unused material and empty containers as hazardous chemical waste, following all local, regional, and national regulations.[\[13\]](#)[\[15\]](#)

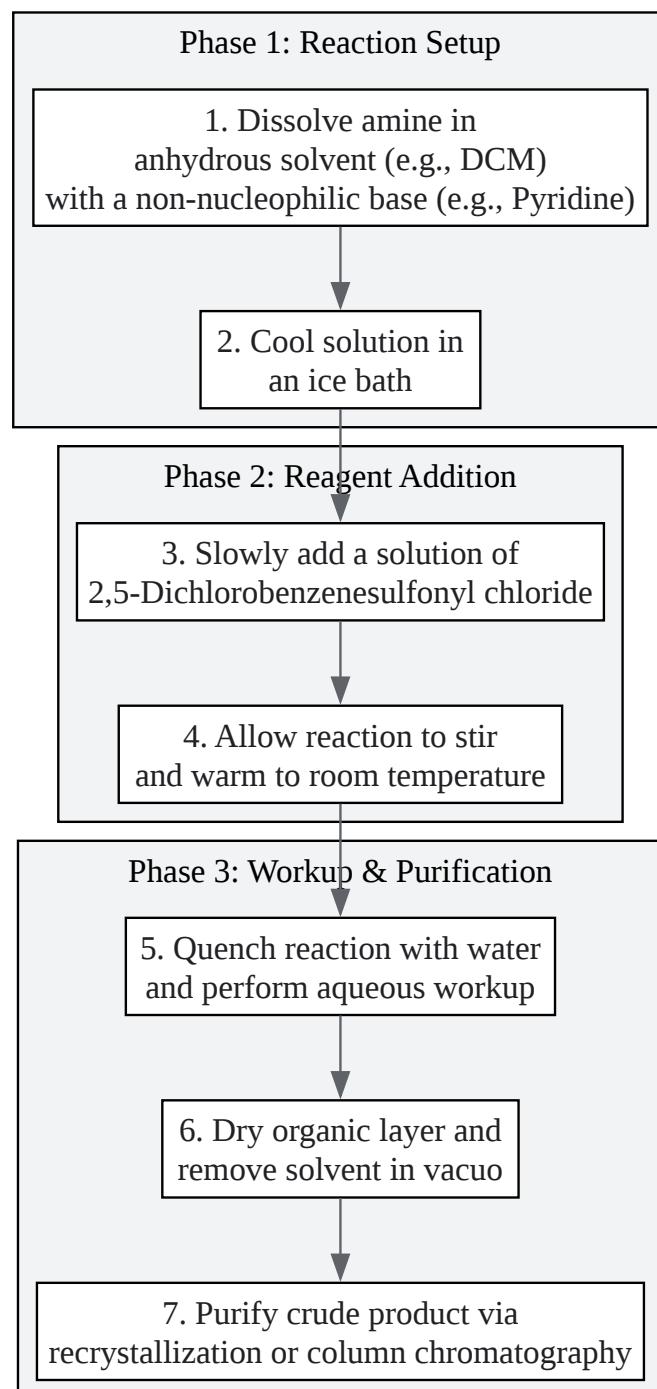
Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[13\]](#)[\[15\]](#)
- Keep away from incompatible materials such as water, strong bases, and oxidizing agents.
- The storage area should be designated for corrosive materials.[\[4\]](#)[\[13\]](#)

Applications in Research and Development

The primary application of **2,5-Dichlorobenzenesulfonyl chloride** is as a key intermediate in the synthesis of pharmaceutically active compounds and other specialty chemicals.

Workflow: Synthesis of a Sulfonamide Derivative



Final Product:
Pure Sulfonamide

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Caption: A typical laboratory workflow for sulfonamide synthesis.

A notable example is its use in the synthesis of benzoxazole benzenesulfonamide analogs, which have been studied for their potential biological activities.^{[2][4]} This highlights the reagent's role in constructing complex molecular architectures that are central to drug discovery programs.

Conclusion

2,5-Dichlorobzenzenesulfonyl chloride is a versatile and powerful reagent for the modern synthetic chemist. Its well-defined physical properties, predictable reactivity, and clear spectroscopic signatures make it a reliable building block. However, its corrosive and moisture-sensitive nature demands rigorous adherence to safety and handling protocols. By understanding and respecting these characteristics, researchers can effectively leverage this compound to advance projects in pharmaceuticals, agrochemicals, and materials science, paving the way for new discoveries and innovations.

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